

Application Notes and Protocols for Recombinant Human BDNF in Cell Culture

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Compound of Interest

Compound Name: *BDNF (human)*

Cat. No.: *B1139527*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Brain-Derived Neurotrophic Factor (BDNF) is a critical protein that plays a pivotal role in the development, survival, function, and plasticity of neurons in both the central and peripheral nervous systems.^{[1][2]} As a member of the neurotrophin family, BDNF is essential for a range of adaptive neuronal responses, including the formation of long-term memory, synaptic regulation, and the growth and differentiation of new neurons and synapses.^{[1][3]} Recombinant human BDNF (rhBDNF) is a powerful tool used extensively in cell culture to investigate neurological disorders, screen therapeutic compounds, and develop cell-based therapies for neurodegenerative diseases.^[4]

rhBDNF exerts its effects primarily by binding to its high-affinity receptor, Tropomyosin receptor kinase B (TrkB).^{[5][6]} This interaction triggers the dimerization and autophosphorylation of the receptor, initiating several downstream signaling cascades that are crucial for neuronal function.^{[6][7][8]}

Key Applications in Cell Culture

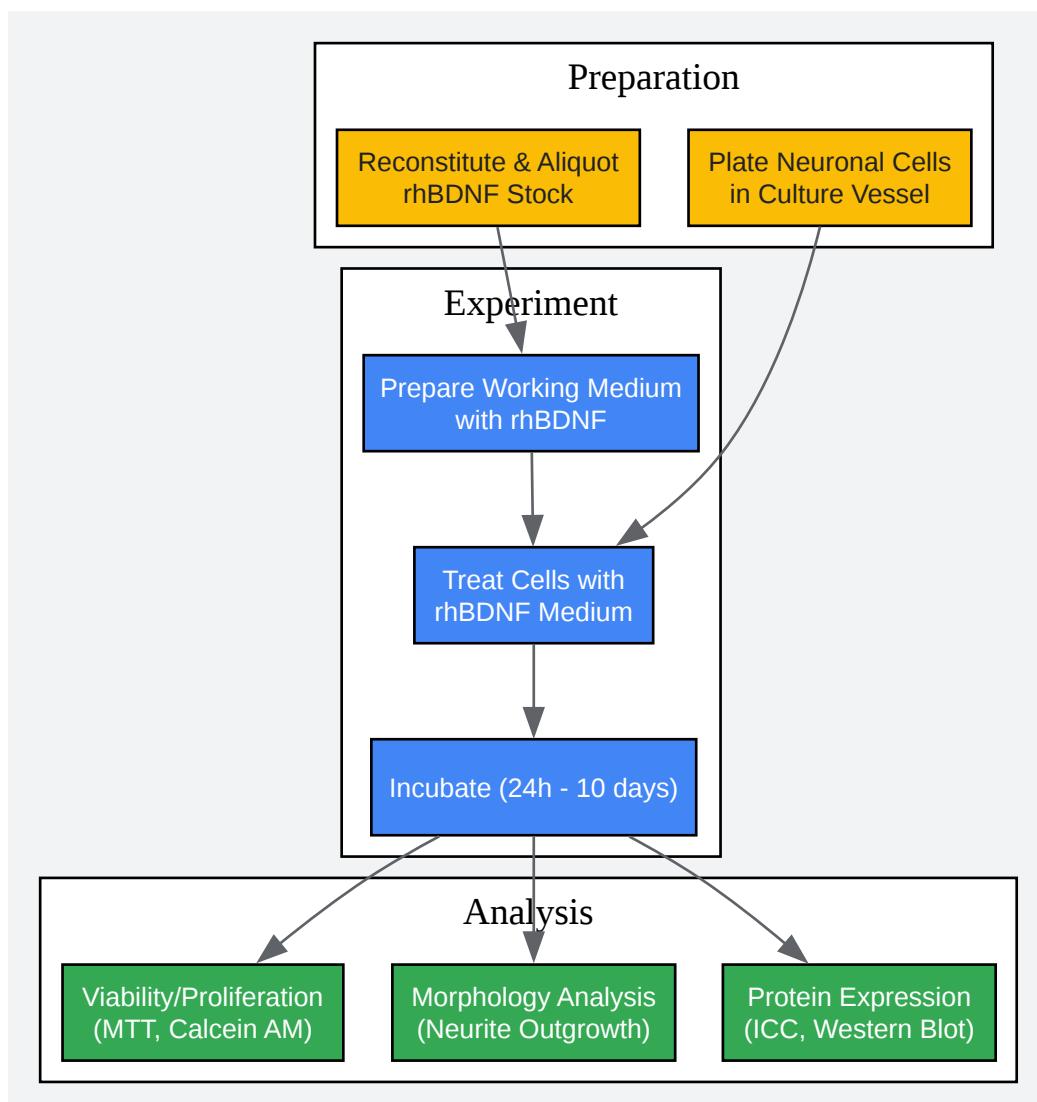
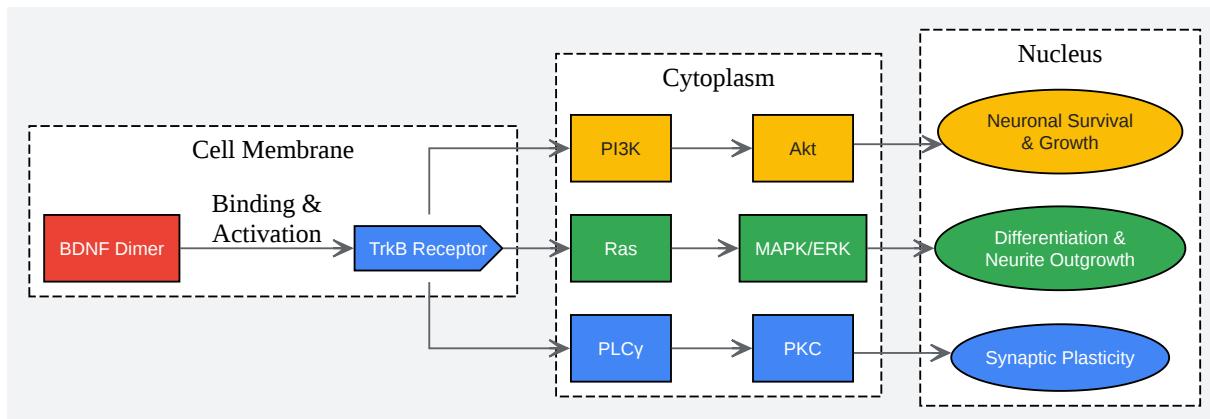
- **Neuronal Survival and Protection:** rhBDNF is widely used as a supplement in culture media to enhance the survival and health of various neuronal cell types, including primary neurons from the hippocampus, cortex, and dorsal root ganglia, as well as immortalized cell lines.^{[1][7]}

- **Neuronal Differentiation and Maturation:** It is a key factor in protocols for differentiating neural stem cells and progenitor cells into mature neurons.[1][9] It promotes neurite outgrowth, axonal branching, and the development of complex dendritic arbors.[7][10][11]
- **Synaptic Plasticity Studies:** Researchers use rhBDNF to study the molecular mechanisms of synaptic plasticity, such as long-term potentiation (LTP) and long-term depression (LTD), which are fundamental to learning and memory.[1][7]
- **Stem Cell Research:** In the field of regenerative medicine, rhBDNF is a common component of media used to guide the differentiation of human pluripotent stem cells (hPSCs) into specific neuronal lineages.[1][4]
- **Disease Modeling and Drug Discovery:** rhBDNF is used in in vitro models of neurodegenerative diseases like Alzheimer's, Parkinson's, and Huntington's disease to explore disease mechanisms and to screen for neuroprotective or neuro-restorative compounds.[4][12]

Signaling Pathways

The biological effects of BDNF are mediated through the activation of the TrkB receptor, which initiates three primary signaling pathways.[4][7][8]

- **PI3K/Akt Pathway:** Primarily promotes cell survival, growth, and proliferation.[7][13]
- **Ras/MAPK/ERK Pathway:** Crucial for promoting neuronal differentiation and neurite outgrowth.[7][13]
- **PLCy/PKC Pathway:** Involved in regulating synaptic plasticity and neurotransmitter release. [7][10]



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